

An In-depth Technical Guide to 5-Chloro-2-nitroaniline

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Compound of Interest

Compound Name: 5-Chloro-2-nitroaniline

Cat. No.: B048662

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This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and analysis of **5-Chloro-2-nitroaniline**, a key intermediate in the pharmaceutical and chemical industries. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical and Physical Properties

5-Chloro-2-nitroaniline, with the CAS number 1635-61-6, is a substituted aniline that appears as a yellow to orange solid.^{[1][2]} It is a crucial building block in the synthesis of various organic compounds.^{[2][3]}

Table 1: Physicochemical Properties of **5-Chloro-2-nitroaniline**

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₅ ClN ₂ O ₂	[4] [5] [6]
Molecular Weight	172.57 g/mol	[4] [7]
Appearance	Yellow to orange solid/chunks	[1]
Melting Point	125-129 °C	[1]
Boiling Point	323.4 °C	[1]
Density	1.494 g/cm ³	[1]
Flash Point	149.4 °C	[1]
Solubility	Soluble in water, chloroform, and methanol	[1]
InChI Key	ZCWXYZBQDNFULS-UHFFFAOYSA-N	[5] [7]
CAS Number	1635-61-6	[4] [5] [8]

Synthesis Protocols

Several synthetic routes for **5-Chloro-2-nitroaniline** have been reported. A common and high-yield method involves the amination of 2,4-dichloronitrobenzene.[\[3\]](#)[\[9\]](#) Another approach utilizes 3-chloroaniline as the starting material, which undergoes formylation, nitration, and hydrolysis.[\[10\]](#)[\[11\]](#)

Detailed Experimental Protocol: Synthesis from 2,4-Dichloronitrobenzene[\[3\]](#)[\[9\]](#)

This protocol describes the synthesis of **5-Chloro-2-nitroaniline** via the amination of 2,4-dichloronitrobenzene.

Materials:

- 2,4-Dichloronitrobenzene (2.46 mol)
- Toluene (7.72 mol)

- Liquid ammonia (14.1 mol)
- Methanol
- Water
- 3 L Autoclave
- Standard laboratory glassware

Procedure:

- Add 2.46 mol of 2,4-dichloronitrobenzene and 7.72 mol of toluene to a 3 L autoclave.
- Seal the autoclave and replace the internal atmosphere with nitrogen.
- Introduce 14.1 mol of liquid ammonia into the sealed autoclave.
- Heat the reaction mixture to 160°C and maintain this temperature for 8 hours.
- After the reaction is complete, cool the autoclave to 40°C and vent the excess ammonia.
- Transfer the resulting solid-liquid mixture to 800 mL of water.
- Cool the aqueous mixture to 10°C and collect the solid product by filtration.
- Wash the filter cake with water.
- Recrystallize the crude solid from methanol to yield pure **5-Chloro-2-nitroaniline** (388 g, 91.2% yield).^{[3][9]}

Figure 1: Synthesis of **5-Chloro-2-nitroaniline**

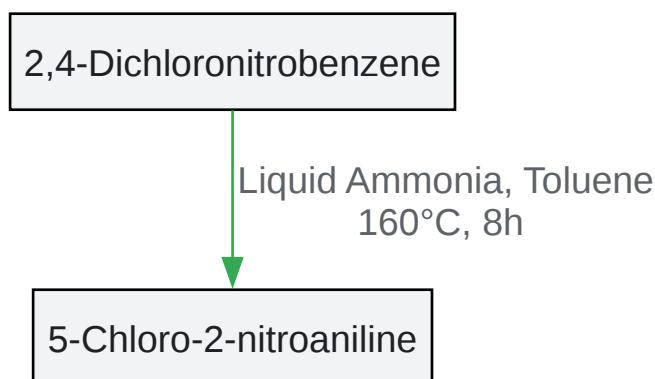


Figure 1: Synthetic Pathway of 5-Chloro-2-nitroaniline

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A flowchart illustrating the synthesis of **5-Chloro-2-nitroaniline**.

Analytical and Spectroscopic Data

The characterization of **5-Chloro-2-nitroaniline** is typically performed using a combination of chromatographic and spectroscopic techniques.

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be employed for the analysis of **5-Chloro-2-nitroaniline**.

[8]

- Column: Newcrom R1
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.[8]
- This method is scalable and can be adapted for preparative separation to isolate impurities. [8]

Spectroscopic Analysis

- ^1H NMR: The proton NMR spectrum of **5-Chloro-2-nitroaniline** has been recorded.[7][12] [13]

- ^{13}C NMR: The carbon-13 NMR data is also available.[\[7\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum provides information about the functional groups present in the molecule.[\[7\]](#)[\[14\]](#)
- Mass Spectrometry (MS): Mass spectral data confirms the molecular weight of the compound.[\[7\]](#)[\[14\]](#)

Applications in Research and Development

5-Chloro-2-nitroaniline serves as a vital intermediate in the synthesis of various commercially important products.

- Pharmaceuticals: It is a key precursor in the production of anthelmintic drugs such as Fenbendazole and Febantel.[\[6\]](#)[\[9\]](#)
- Histone Deacetylase (HDAC) Inhibitors: It is used as a reagent to synthesize benzamide derivatives that act as histone deacetylase inhibitors.[\[4\]](#)
- Dyes and Polymers: This compound is also utilized in the synthesis of dyes and high refractive index polyaromatic films.[\[2\]](#)

Figure 2: Applications of **5-Chloro-2-nitroaniline**

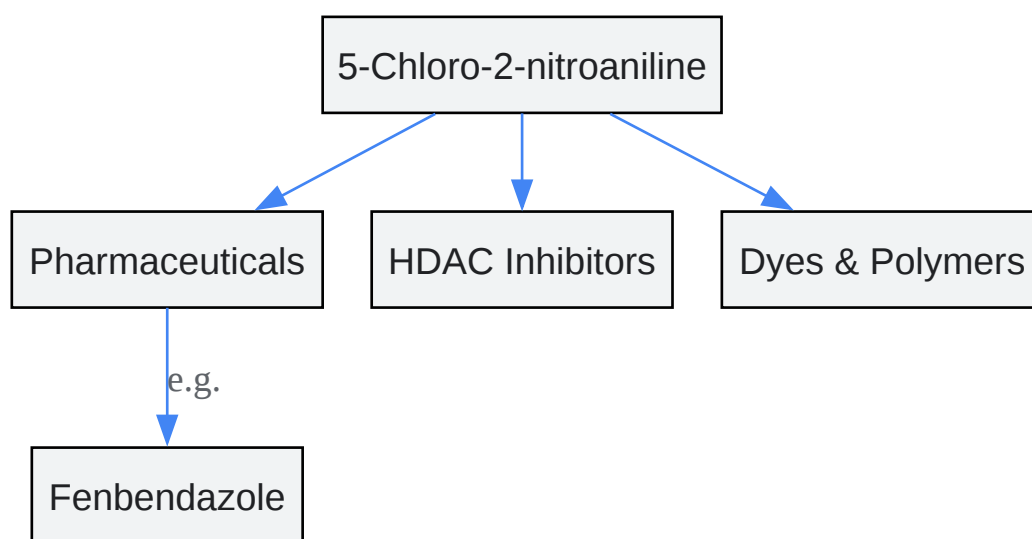


Figure 2: Applications of 5-Chloro-2-nitroaniline

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A diagram showing the main applications of **5-Chloro-2-nitroaniline**.

Safety and Handling

5-Chloro-2-nitroaniline is classified as a hazardous substance and must be handled with appropriate safety precautions.[15][16]

- Hazards: It is fatal if swallowed, in contact with skin, or if inhaled.[7] It may cause damage to organs through prolonged or repeated exposure.[16] Absorption into the body can lead to cyanosis.[15]
- Personal Protective Equipment (PPE): Wear protective eyeglasses or chemical safety goggles, appropriate gloves, and protective clothing.[15][16] Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded.[16]
- Handling: Use only in a chemical fume hood.[15] Minimize dust generation and accumulation.[15][16]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases. [15][16]

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